

Application Notes and Protocols for Chloranocryl in Herbicide Resistance Studies

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Compound of Interest		
Compound Name:	Chloranocryl	
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Disclaimer: **Chloranocryl** (also known as dicryl) is an obsolete contact herbicide.[1][2] Consequently, publicly available data, including detailed experimental protocols and quantitative data regarding its use in herbicide resistance studies, is scarce. The following application notes and protocols are based on general principles of herbicide resistance testing and the known mode of action of **Chloranocryl**.

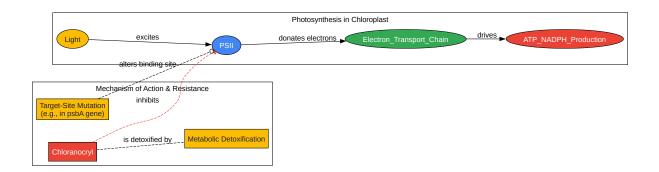
Introduction

Chloranocryl is a contact herbicide that acts as a Photosystem II (PSII) inhibitor.[1] Its primary mode of action is the disruption of the electron transport chain in photosynthesis, leading to cell death and plant necrosis.[1] Studies on herbicide resistance are crucial for understanding the evolution of resistance in weed populations and for developing sustainable weed management strategies. Although specific research on **Chloranocryl** resistance is limited, the methodologies outlined below provide a framework for investigating potential resistance in weed species.

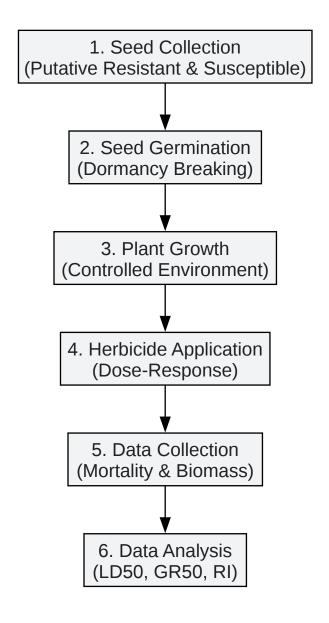
Mechanism of Action

Chloranocryl inhibits Photosystem II (PSII) in the chloroplasts of plant cells. By blocking the electron flow, it causes a rapid buildup of highly reactive molecules, leading to oxidative damage and ultimately, cell death. Resistance to PSII inhibitors can arise through target-site mutations in the psbA gene, which codes for the D1 protein in the PSII complex, or through enhanced metabolic detoxification of the herbicide.









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